

Cross-Validation of Adifyline's Efficacy in Preadipocyte Models: A Comparative Guide

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Compound of Interest

Compound Name: Adifyline

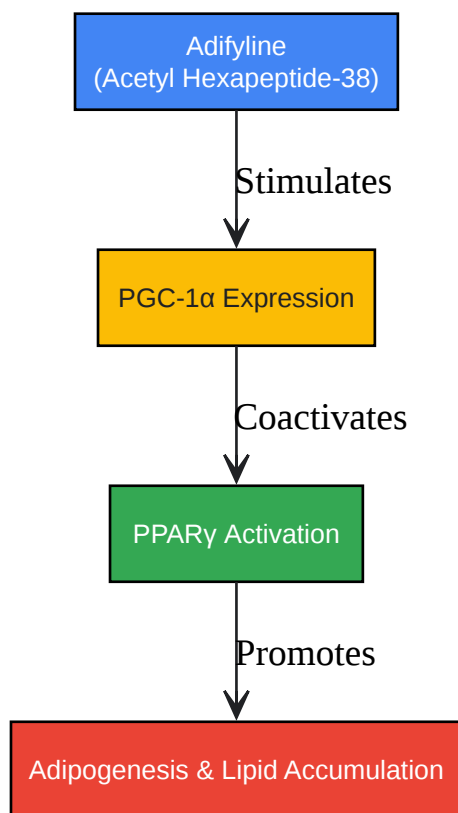
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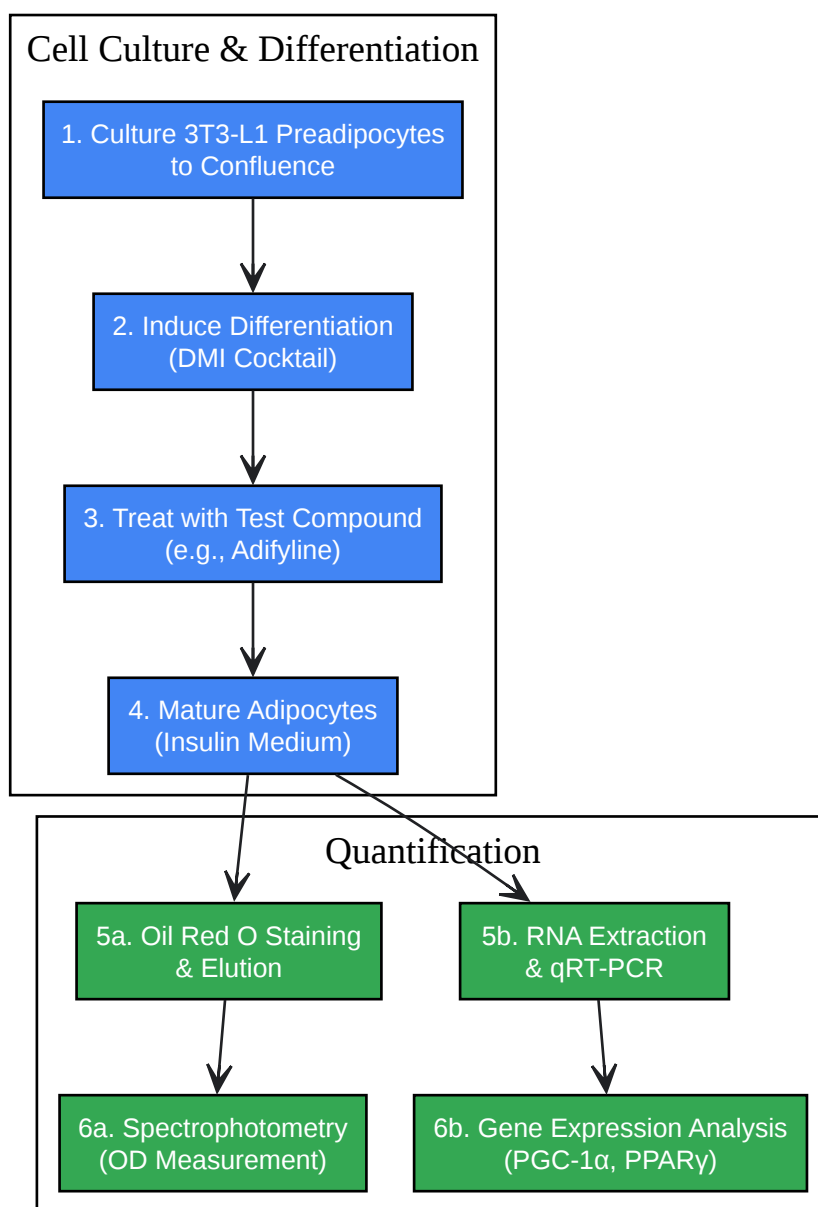
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This guide provides a comparative analysis of **Adifyline's** (Acetyl Hexapeptide-38) efficacy in promoting adipogenesis in various preadipocyte models. It is intended for researchers, scientists, and professionals in drug development interested in the objective evaluation of this cosmetic ingredient. The guide details the underlying mechanism of action, presents quantitative data from key experiments, and outlines the methodologies used for assessment, alongside a comparison with a known alternative.

Mechanism of Action: PGC-1 α Stimulation

Adifyline is a synthetic peptide that has been shown to increase local volume by promoting adipogenesis. Its primary mechanism of action involves the stimulation of Peroxisome proliferator-activated receptor-gamma coactivator 1-alpha (PGC-1 α). This coactivator plays a crucial role in adipocyte differentiation by upregulating the expression of key adipogenic transcription factors, such as Peroxisome Proliferator-Activated Receptor gamma (PPAR γ). The activation of PPAR γ , in turn, orchestrates the expression of a suite of genes necessary for the maturation of preadipocytes into lipid-filled adipocytes, leading to an increase in volume.





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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com